

Manufacturer Specifications & Storage of Pep1-TGL

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Pep1-TGL

Cat. No.: S1803862

[Get Quote](#)

According to the technical data sheets from multiple suppliers, the core storage requirement for **Pep1-TGL** is consistent.

- **Storage Condition:** Desiccate at **-20°C** [1] [2] [3].
- **Physical Form:** It is supplied as a **white lyophilized (freeze-dried) powder** [4].
- **Solubility:** The peptide is soluble in water at a concentration of up to 2 mg/ml [2] [4].

Adhering to these conditions is crucial for maintaining the peptide's stability, as deviations can lead to degradation through hydrolysis, oxidation, or aggregation, compromising experimental results [5] [6].

Understanding Peptide Stability & Storage Principles

The recommendation to "desiccate at -20°C" is grounded in the fundamental vulnerabilities of peptides.

- **Temperature:** Lower temperatures dramatically slow down chemical degradation processes and microbial growth. Storing peptides at -20°C or -80°C is a standard practice for long-term preservation [5] [6].
- **Humidity:** Lyophilized peptides are hygroscopic and can absorb moisture from the air, which can lead to hydrolysis of peptide bonds. Storage in a desiccated environment is therefore essential [6].
- **Form:** Peptides in a lyophilized powder are significantly more stable than those in solution. Reconstituted peptides are far more susceptible to degradation and require different handling protocols [5].

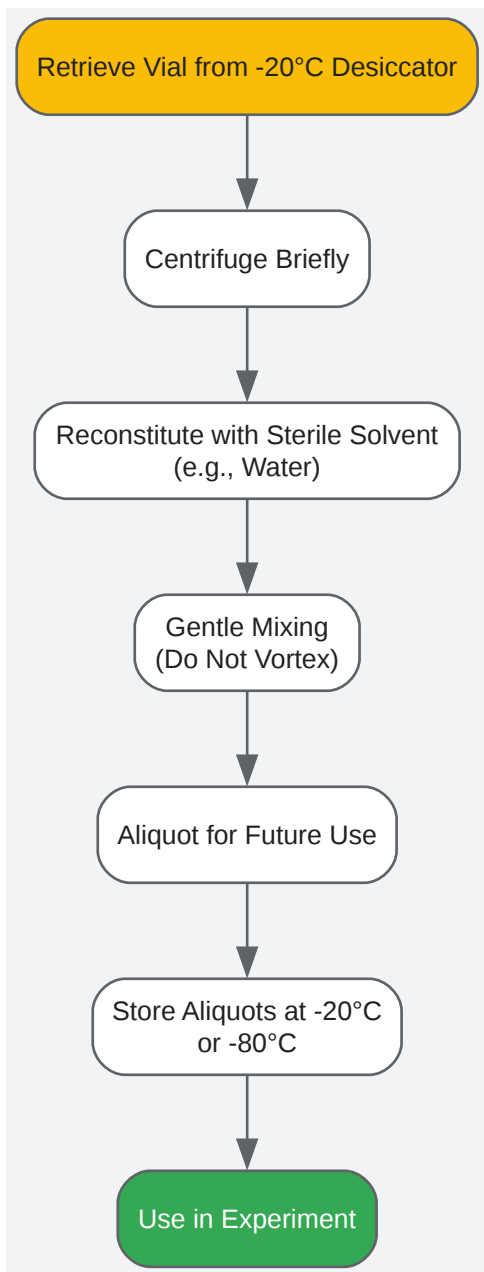
The following table summarizes the stability of peptides, including **Pep1-TGL**, under various conditions, drawing from general peptide research that supports the manufacturer's specific guidance.

Table 1: Stability of Peptides Under Different Storage Conditions

Storage Condition	Expected Stability	Key Risks & Recommendations
Lyophilized at -20°C (Pep1-TGL spec)	Years (when properly desiccated) [6]	Best practice for long-term storage. Use sealed containers with desiccants. Inert gas (N ₂ , Ar) can further protect against oxidation [5] [6].
Reconstituted in Solution	Days to weeks (at 4°C); longer if frozen at -20°C or -80°C [5] [7]	Highly prone to degradation and microbial growth. For short-term use, store at 4°C. For longer periods, aliquot and freeze at -20°C. Avoid repeated freeze-thaw cycles [7].
Room Temperature (Lyophilized)	Weeks (if kept dry and sealed) [7]	Not recommended for long-term storage. Degradation pathways like oxidation and hydrolysis are accelerated. Only for short-term handling or transport [5].
Room Temperature (Solution)	Hours to days [5]	Significant degradation can occur within hours, especially for peptides with sensitive residues (e.g., Met, Cys) [8].

Recommended Protocols for Handling Pep1-TGL

The workflow below outlines the key stages for handling **Pep1-TGL**, from storage to experimental use.



[Click to download full resolution via product page](#)

Protocol 1: Storage of Lyophilized Pep1-TGL

- **Long-Term Storage:** Upon receipt, store the original vial in a dedicated **-20°C freezer** within a **desiccator** containing an active desiccant like silica gel [1] [2] [3].
- **Contamination Control:** For frequently used peptides, consider storing the primary container in a sealed plastic bag with a smaller desiccant pouch to minimize moisture exposure during freezer access.

- **Handling:** When removing the vial from storage, allow it to **warm to room temperature** inside a sealed container or a desiccator to prevent condensation from forming on the cold vial [6]. Once at room temperature, open the vial and proceed with weighing or reconstitution quickly.

Protocol 2: Reconstitution and Storage of Solutions

- **Solvent Selection:** Reconstitute the peptide in a sterile, appropriate solvent. The manufacturer notes solubility in water [2] [4]. For other solvents or buffers, preliminary testing is advised.
- **Technique:**
 - Centrifuge the vial briefly to ensure all powder is at the bottom.
 - Add the required volume of solvent gradually down the side of the vial.
 - Gently swirl or roll the vial to dissolve. **Avoid vortexing** or harsh shaking, which can stress the peptide structure [7].
- **Aliquoting:** Do not store and repeatedly freeze-thaw the main reconstituted stock. Immediately upon dissolution, **aliquot** the solution into smaller, single-use vials. This prevents degradation from multiple freeze-thaw cycles [7].
- **Storage of Solutions:**
 - For frequent use over days to a week, store aliquots at **4°C** [7].
 - For infrequent use, freeze aliquots at **-20°C or -80°C** [6].

Protocol 3: Stability Monitoring and Best Practices

- **General Handling:** Always work in a clean, dry environment and use sterile labware to prevent contamination [7].
- **Stability Testing:** For long-term studies, it is advisable to monitor peptide integrity. Techniques like **HPLC and mass spectrometry** can be used to assess the purity and degradation of peptides over time [6].
- **Supporting Evidence:** A study on GLP-1 and glucagon stability in plasma found that **freeze-thaw cycles (up to three) did not significantly affect peptide recovery**, supporting the practice of aliquoting from a frozen solution [8]. Furthermore, the same study highlighted that peptide recovery was impaired when plasma samples were left at room temperature for more than one hour, underscoring the importance of cold storage [8].

Key Conclusions

For researchers working with **Pep1-TGL**, the following points are paramount:

- **Adhere to Core Specification:** Strictly follow the manufacturer's instruction to **desiccate at -20°C** for the lyophilized powder.
- **Prioritize Lyophilized Form:** Maintain the peptide in its lyophilized state until the moment of use.
- **Aliquot Solutions:** Upon reconstitution, immediately aliquot and freeze solutions to avoid repeated freeze-thaw cycles.
- **Document and Label:** Clearly label all vials with the peptide name, concentration, solvent, date of reconstitution, and batch number [7].

By integrating these specific storage conditions with robust laboratory protocols, researchers can ensure the stability and bioactivity of **Pep1-TGL**, thereby safeguarding the reliability and reproducibility of their scientific data.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - Pep | AMPA Receptor Peptides | Bio-Techne 1 TGL [bio-techne.com]
2. - Pep : R&D Systems 1 TGL [rndsystems.com]
3. - Pep | Tocris Bioscience 1 TGL [tocris.com]
4. - Pep 1 TGL [apexbt.com]
5. How Long Do Peptides Last? [jpt.com]
6. How to Store Peptides | Best Practices for Researchers [jpt.com]
7. Best Practices for Handling & Storing Research Peptides [primalvitality.ca]
8. Stability of glucagon-like peptide 1 and glucagon in human ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Manufacturer Specifications & Storage of Pep1-TGL]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1803862#pep1-tgl-storage-conditions-desiccate-20c>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com